

# Stearoyl chloride safety and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Stearoyl chloride

Cat. No.: B042655

[Get Quote](#)

An In-depth Technical Guide to **Stearoyl Chloride** Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **stearoyl chloride** (CAS 112-76-5), a corrosive and moisture-sensitive chemical widely used in organic synthesis. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

## Hazard Identification and Classification

**Stearoyl chloride** is classified as a hazardous substance. It is corrosive and can cause severe skin burns and eye damage.<sup>[1][2][3]</sup> It may also be corrosive to metals.<sup>[1][2]</sup> Upon contact with water, it reacts violently and decomposes to produce hydrogen chloride gas, which is toxic and corrosive.<sup>[4][5][6][7]</sup>

GHS Hazard Statements:

- H314: Causes severe skin burns and eye damage.<sup>[1][2][3]</sup>
- H290: May be corrosive to metals.<sup>[1][2]</sup>

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **stearoyl chloride** is presented in Table 1.

Table 1: Physical and Chemical Properties of **Stearoyl Chloride**

| Property          | Value   | Reference     |
|-------------------|---|---------------|
| Molecular Formula | C <sub>18</sub> H <sub>35</sub> ClO   | [6][8][9][10] |
| Molecular Weight  | 302.92 g/mol  | [8]           |
| Appearance        | White solid to a colorless or light yellow liquid.                              | [8][10]       |
| Melting Point     | 19 - 23 °C (66.2 - 73.4 °F)   | [7][8][9][10] |
| Boiling Point     | 174 - 178 °C at 3 hPa   | [8]           |
| Flash Point       | >110 °C (>230 °F)   | [8]           |
| Density           | 0.897 g/mL at 25 °C   | [8]           |
| Solubility        | Soluble in hydrocarbons like benzene, ether, and alcohol.<br>Reacts with water. | [5]           |

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **stearoyl chloride** to prevent personal exposure.

Table 2: Recommended Personal Protective Equipment

| Body Part   | Protection  | Specification  |
|-------------|---|--|
| Eyes/Face   | Safety glasses with side shields and a face shield.   | Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU). <a href="#">[8]</a> <a href="#">[11]</a>   |
| Skin        | Chemical-resistant gloves (e.g., Neoprene), a PVC apron, and a complete protective suit.      | The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace. <a href="#">[8]</a> <a href="#">[12]</a> |
| Respiratory | A NIOSH/MSHA-approved respirator with a suitable cartridge for acid gases and organic vapors. | Use a respirator if exposure limits are exceeded or if irritation is experienced. <a href="#">[11]</a><br>Local exhaust ventilation is required. <a href="#">[12]</a>                      |

## Safe Handling and Storage

### Handling:

- Always handle **stearoyl chloride** in a well-ventilated area, preferably within a chemical fume hood.[\[11\]](#)[\[13\]](#)
- Avoid all personal contact, including inhalation of dust, fumes, or vapors.[\[2\]](#)[\[12\]](#)
- Do not allow the substance to come into contact with water or moisture.[\[3\]](#)[\[8\]](#)
- Keep away from ignition sources as it is combustible.[\[2\]](#)[\[12\]](#)
- Ground all equipment when transferring the material to prevent static discharge.
- Wash hands thoroughly after handling.[\[1\]](#)

### Storage:

- Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[8\]](#)
- Keep containers tightly closed and stored under a nitrogen blanket to prevent contact with moisture.[\[11\]](#)
- Store in a locked-up, corrosives-compatible area.[\[1\]](#)[\[11\]](#) For long-term storage, a temperature of -20°C is recommended.[\[1\]](#)

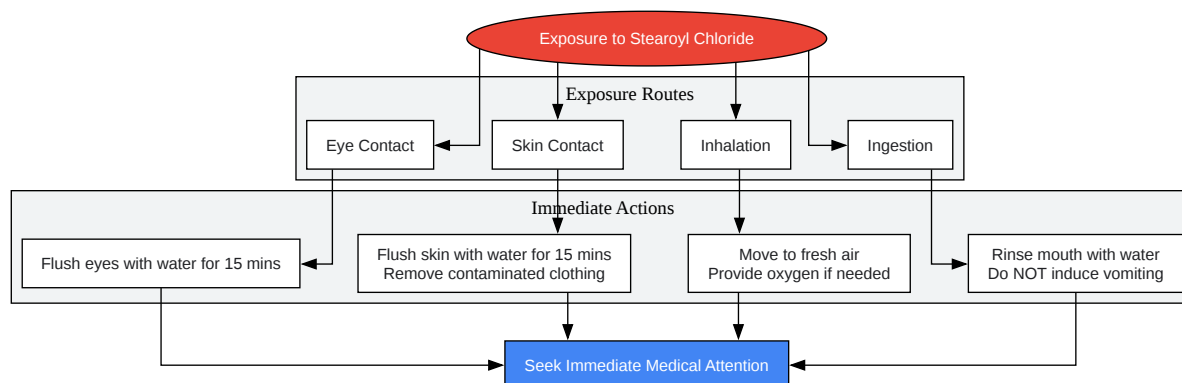
## First Aid Measures

Immediate medical attention is required for any exposure to **stearoyl chloride**.

Table 3: First Aid Procedures for **Stearoyl Chloride** Exposure

| Exposure Route | First Aid Protocol   |
|----------------|--|
| Eye Contact    | Immediately flush eyes with plenty of running water for at least 15 minutes, holding the eyelids open.[1][12] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[1]   |
| Skin Contact   | Immediately flush the affected area with large amounts of water for at least 15 minutes.[1] Remove all contaminated clothing and shoes immediately.[1] Seek immediate medical attention.[1]  |
| Inhalation     | Move the person to fresh air and keep them at rest in a position comfortable for breathing.[1] If not breathing, give artificial respiration.[1] If breathing is difficult, administer oxygen.[1] Seek immediate medical attention.[1] Inhalation of vapors may cause lung edema, which can be delayed.[2][12] |
| Ingestion      | Do NOT induce vomiting.[1][8] If the person is conscious, rinse their mouth with water.[1][8] Never give anything by mouth to an unconscious person.[1][8] Seek immediate medical attention.[1]  |

## First Aid Response Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for first aid response to **stearoyl chloride** exposure.

## Accidental Release and Spill Procedures

In the event of a spill, immediate action is necessary to contain and clean up the material safely.

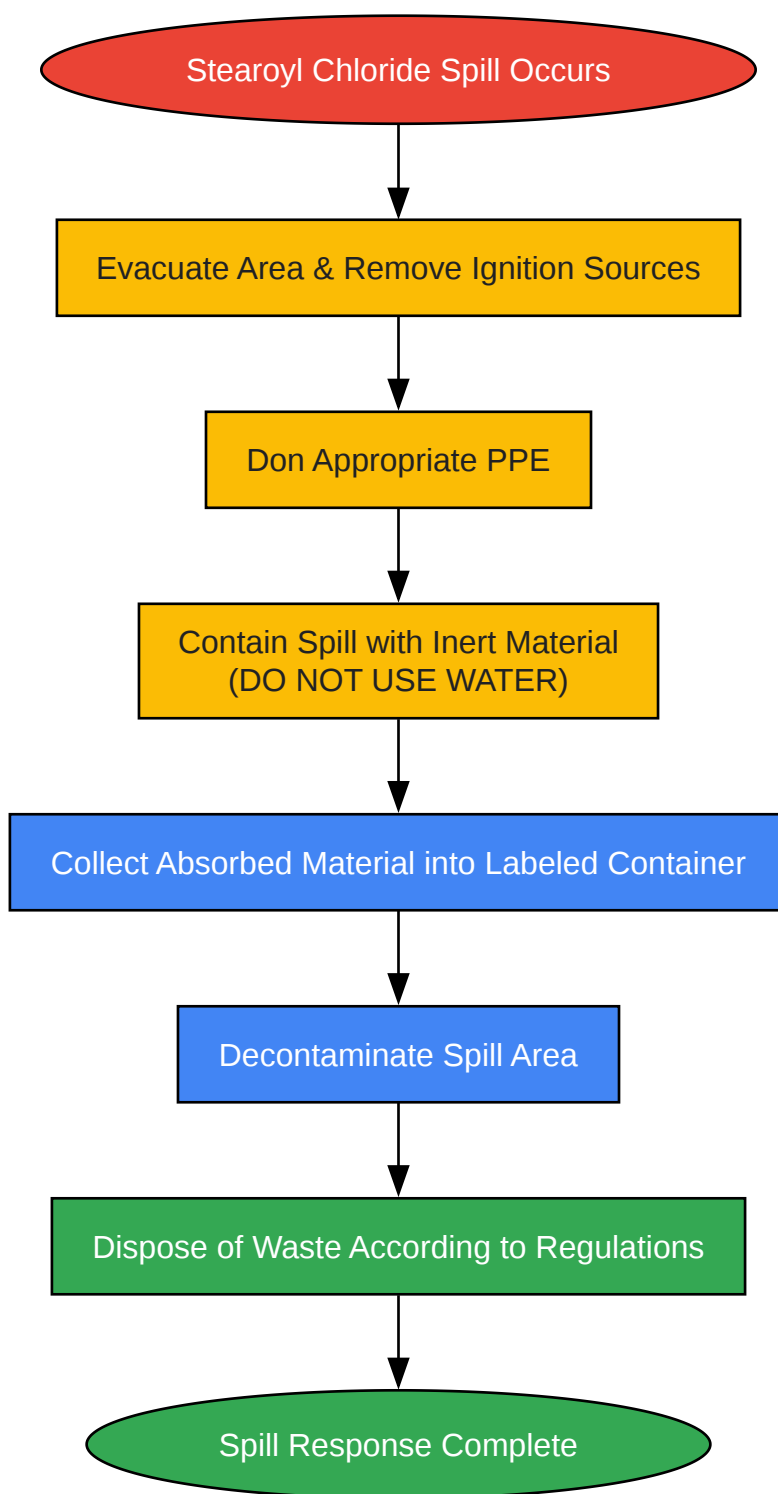
Methodology for Spill Cleanup:

- Evacuate and Secure: Immediately evacuate all non-essential personnel from the spill area and move upwind.[12] Remove all sources of ignition.[1][12]
- Ventilate: Ensure adequate ventilation of the area.
- Personal Protection: Don the appropriate PPE as outlined in Section 3 before entering the spill area.
- Containment: For minor spills, use a dry, inert absorbent material such as sand, earth, or vermiculite to contain the spill.[11] Do not use water.[12] For major spills, dike the area to

prevent further spreading.

- Cleanup: Carefully sweep or scoop up the absorbed material and place it into a suitable, labeled, and closed container for disposal.[\[1\]](#)[\[8\]](#)[\[12\]](#) Avoid generating dust.[\[8\]](#)[\[12\]](#)
- Decontamination: Clean the spill area thoroughly.
- Disposal: Dispose of the waste material in accordance with local, state, and federal regulations.[\[1\]](#)

## Spill Response Workflow



[Click to download full resolution via product page](#)

Caption: Logical workflow for responding to a **stearoyl chloride** spill.

## Fire-Fighting Measures



**Stearoyl chloride** is combustible but presents a slight fire hazard.[\[2\]](#)[\[12\]](#)

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[1\]](#)[\[4\]](#)[\[14\]](#) Do NOT use water, as it reacts violently with **stearoyl chloride**.[\[4\]](#)[\[11\]](#)[\[12\]](#)
- Specific Hazards: Combustion may produce toxic and corrosive gases, including carbon oxides (CO, CO<sub>2</sub>) and hydrogen chloride.[\[1\]](#)[\[8\]](#)[\[12\]](#)
- Protective Equipment for Firefighters: Firefighters should wear full body protective clothing and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode.[\[1\]](#)[\[12\]](#)

## Stability and Reactivity

- Reactivity: Reacts violently with water, producing hydrochloric acid.[\[5\]](#)[\[6\]](#)
- Chemical Stability: Stable under recommended storage conditions (cool, dry, and under an inert atmosphere).[\[4\]](#)
- Conditions to Avoid: Exposure to moisture, heat, and ignition sources.[\[1\]](#)
- Incompatible Materials: Strong oxidizing agents.[\[1\]](#)
- Hazardous Decomposition Products: When heated to decomposition, it emits toxic fumes of carbon monoxide, carbon dioxide, and hydrogen chloride.[\[1\]](#)[\[8\]](#)[\[12\]](#)

## Toxicological Information

**Stearoyl chloride** is corrosive and can cause severe damage to tissues upon contact.

Table 4: Toxicological Data

| Effect                        | Description   |
|-------------------------------|---|
| Acute Toxicity (Oral)         | LD50 Oral - Rat - 7,500 mg/kg.[8]   |
| Skin Corrosion/Irritation     | Causes severe skin burns.[1][11] Skin contact may lead to inflammation, itching, scaling, reddening, or blistering.[1]  |
| Serious Eye Damage/Irritation | Causes severe eye damage and burns.[1][11] Direct contact can cause pain, tearing, and sensitivity to light.[12]  |
| Respiratory Irritation        | Inhalation of vapors or dust can cause respiratory tract irritation, coughing, choking, and mucous membrane damage.[2][12] It may lead to pulmonary edema.[2][12] |
| Chronic Exposure              | Repeated or prolonged exposure can cause dermatitis and may have effects similar to acute exposure.[11][12]   |

## Disposal Considerations

All waste materials containing **stearoyl chloride** must be handled as hazardous waste.

- **Product:** Dispose of surplus and non-recyclable solutions to a licensed disposal company.[8] One method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[8]
- **Contaminated Packaging:** Dispose of as unused product.[8] Containers should be triple-rinsed and offered for recycling or reconditioning.[14]

Always consult with local, state, and federal environmental regulations for proper disposal procedures.[11]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. aksci.com [aksci.com]
- 2. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. tcichemicals.com [tcichemicals.com]
- 5. chembk.com [chembk.com]
- 6. CAS 112-76-5: Stearoyl chloride | CymitQuimica [cymitquimica.com]
- 7. Stearoyl chloride - Hazardous Agents | Haz-Map [haz-map.com]
- 8. STEAROYL CHLORIDE - Safety Data Sheet [chemicalbook.com]
- 9. Stearoyl chloride | C18H35ClO | CID 8212 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. chemimpex.com [chemimpex.com]
- 11. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 12. datasheets.scbt.com [datasheets.scbt.com]
- 13. zoro.com [zoro.com]
- 14. echemi.com [echemi.com]
- To cite this document: BenchChem. [Stearoyl chloride safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042655#stearoyl-chloride-safety-and-handling-precautions]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)